

IUPAC name and synonyms for 3,5-Difluorobenzyl alcohol

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Compound of Interest

Compound Name: 3,5-Difluorobenzyl alcohol

Cat. No.: B1332098

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Technical Data Sheet: 3,5-Difluorobenzyl alcohol

For: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical compound **3,5-Difluorobenzyl alcohol**, including its nomenclature, chemical properties, and common applications.

Chemical Identity and Nomenclature

The primary identifier for this compound is its IUPAC (International Union of Pure and Applied Chemistry) name. Several synonyms are also commonly used in literature and commercial listings.

- IUPAC Name: (3,5-Difluorophenyl)methanol[1][2]
- Common Name: **3,5-Difluorobenzyl alcohol**[1][2][3]

Synonyms:

- RARECHEM AL BD 0216[4]
- 3,5-difluoro Methanol[4]
- (3,5-difluorophenyl)methanol[4]

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3,5-Difluorobenzyl alcohol** is presented in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value
CAS Number	79538-20-8[1][2][5][6][7]
Molecular Formula	C ₇ H ₆ F ₂ O[1][2][5][7]
Molecular Weight	144.12 g/mol [1][2][7]
Appearance	Transparent colorless to very slightly brown liquid[4]
Boiling Point	97-99 °C (at 9 mmHg)[4]
Density	1.272 g/mL at 25 °C[3]
Refractive Index (n _{20/D})	1.487[3]

Applications in Research and Development

3,5-Difluorobenzyl alcohol is a versatile fluorinated organic compound with significant applications across various scientific disciplines. Its unique electronic properties, conferred by the two fluorine atoms on the phenyl ring, make it a valuable building block in synthesis.

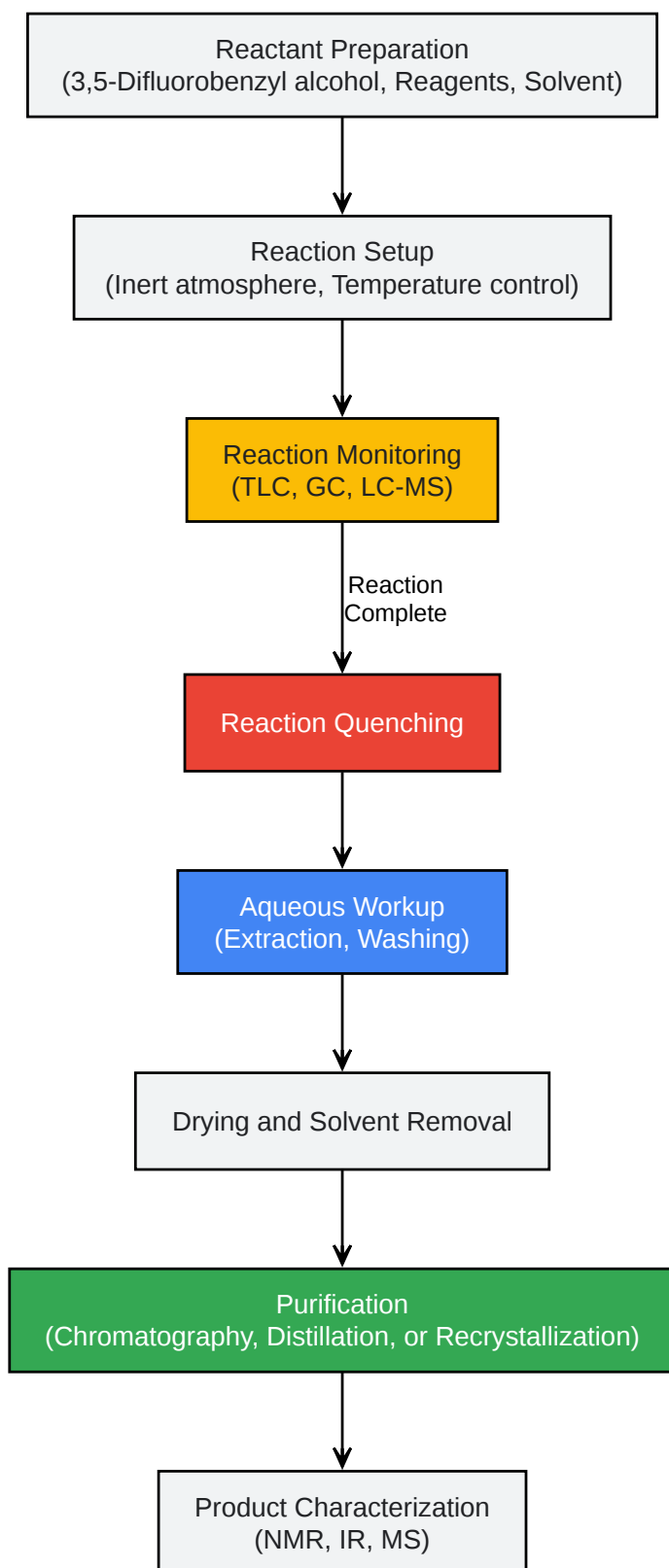
Key Application Areas:

- **Pharmaceutical Intermediate:** This compound is a crucial intermediate in the synthesis of pharmaceuticals.[3][8] The presence of fluorine can enhance metabolic stability, binding affinity, and lipophilicity of drug candidates.
- **Agrochemical Synthesis:** It is utilized in the development of new pesticides and herbicides.[8]
- **Liquid Crystal Materials:** It serves as an intermediate in the production of liquid crystal materials.[4]

- Organic Synthesis: It is a common starting material or building block for the synthesis of more complex molecules.[\[8\]](#)
- Material Science: The compound can be incorporated into polymers to improve thermal stability and chemical resistance.[\[8\]](#)

Experimental Workflow: A Generalized Synthesis

While specific experimental protocols are proprietary and vary by application, a general workflow for reactions involving **3,5-Difluorobenzyl alcohol** often follows the logical steps of reaction setup, monitoring, workup, and purification. The diagram below illustrates this generalized process.



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Caption: Generalized workflow for a chemical reaction using **3,5-Difluorobenzyl alcohol**.

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